

# Addressing issues with HS-27A overgrowth in co-culture

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# Technical Support Center: Co-culture with HS-27A

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with **HS-27**A overgrowth in co-culture experiments.

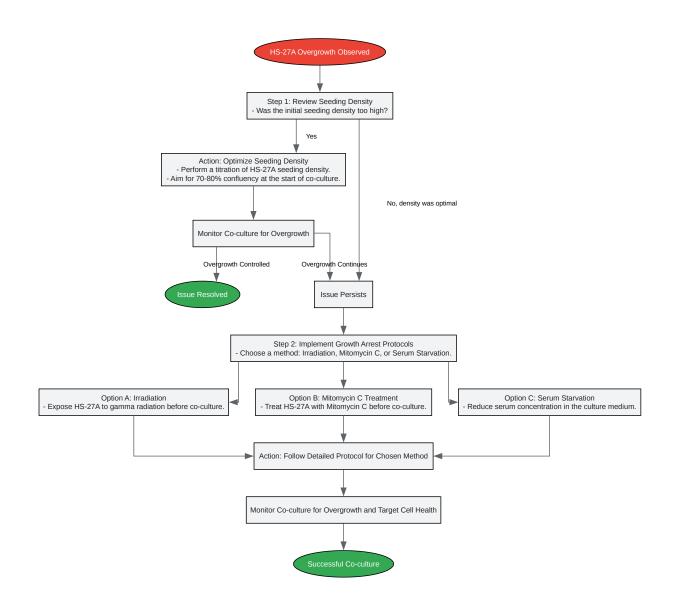
## Troubleshooting Guide: HS-27A Overgrowth in Coculture

Overgrowth of the **HS-27**A feeder layer can compete for resources and interfere with the growth and function of the target cells in your co-culture system. This guide provides a step-by-step approach to troubleshoot and mitigate this issue.

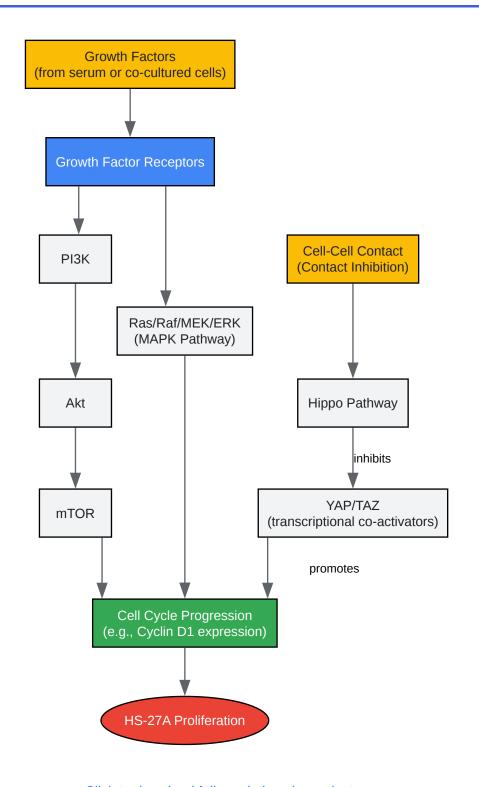
### **Visual Troubleshooting Workflow**

Below is a workflow diagram to guide you through the process of addressing **HS-27**A overgrowth.









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